

Using "2-(2-Oxopiperazin-1-YL)acetamide" in solid-phase synthesis

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Compound of Interest

Compound Name: 2-(2-Oxopiperazin-1-YL)acetamide

CAS No.: 32705-81-0

Cat. No.: B1439281

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Application Note: Solid-Phase Integration of the 2-(2-Oxopiperazin-1-yl)acetyl Scaffold

Abstract

The 2-(2-oxopiperazin-1-yl)acetyl motif represents a privileged scaffold in medicinal chemistry, offering a conformationally constrained "turn" mimic that enhances proteolytic stability and bioavailability compared to flexible glycine-rich peptides.^[1] This guide details the methodology for incorporating this moiety into peptide libraries. We focus on two distinct strategies: (A) The Convergent "Sub-monomer" Displacement method, utilizing bromoacetylated resin and piperazin-2-one, and (B) The Divergent On-Resin Assembly, allowing for the generation of diverse N4-substituted derivatives.^[1] These protocols are optimized for Rink Amide and Wang resins.^[1]

Introduction & Mechanistic Rationale

The 2-oxopiperazine (ketopiperazine) ring is structurally significant because it forces the peptide backbone into a kink, mimicking the

and

residues of a

-turn. Unlike simple proline insertions, the piperazinone ring offers an additional nitrogen handle (N4) for functionalization, allowing for the projection of pharmacophores into specific spatial vectors.^[1]

The specific target, **2-(2-Oxopiperazin-1-yl)acetamide**, is the cleavage product obtained when this scaffold is synthesized on a Rink Amide resin.^[1] In a peptide sequence, this unit acts as a constrained N-substituted glycine.^[1]

Mechanistic Pathway

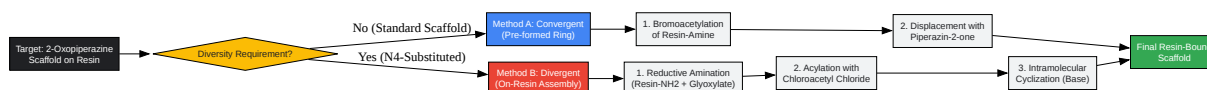
The most robust route to this scaffold on solid phase relies on nucleophilic substitution. The resin-bound amine is first acylated with bromoacetic acid (a "sub-monomer").^[1] The resulting electrophilic

-bromoacetamide undergoes

displacement by the N1 nitrogen of a piperazinone ring (Method A) or an acyclic diamine precursor that is subsequently cyclized (Method B).^[1]

Experimental Workflows (Graphviz)

The following diagram illustrates the decision logic and synthetic pathways for generating this scaffold.



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Caption: Workflow selection for 2-oxopiperazine synthesis. Method A is preferred for standard linkers; Method B for combinatorial libraries.^[1]

Detailed Protocols

Method A: Convergent Displacement (Standard Protocol)

Best for: Introducing the unsubstituted 2-(2-oxopiperazin-1-yl)acetyl cap or linker.[\[1\]](#)

Reagents Required:

- Resin: Rink Amide MBHA (Loading 0.5–0.7 mmol/g).[\[1\]](#)
- Acylating Agent: Bromoacetic acid (1.0 M in DMF).[\[1\]](#)
- Activator: DIC (Diisopropylcarbodiimide).[\[1\]](#)
- Nucleophile: Piperazin-2-one (CAS 5625-67-2) or N-Boc-3-oxopiperazine.[\[1\]](#)
- Base: DIEA (N,N-Diisopropylethylamine).[\[1\]](#)
- Solvent: DMSO/DMF (1:1 v/v) – Critical for solubility of piperazinone.[\[1\]](#)

Step-by-Step Procedure:

- Resin Preparation:
 - Swell 100 mg of Rink Amide resin in DMF for 30 min.
 - Deprotect Fmoc (20% Piperidine/DMF, 2 x 10 min).[\[1\]](#) Wash 5x DMF.
- Bromoacetylation (The "Sub-monomer"):
 - Dissolve Bromoacetic acid (10 eq, 139 mg) in 1 mL DMF.
 - Add DIC (10 eq, 155 μ L). Do not use HOBt/HOAt as they can form active esters that are less reactive toward the subsequent displacement or cause side reactions.
 - Add to resin and shake for 45 min at Room Temperature (RT).
 - QC: Perform a Kaiser Test. It should be negative (yellow/colorless).[\[1\]](#)

- Wash resin: 3x DMF, 3x DCM, 3x DMF.[\[1\]](#)
- Nucleophilic Displacement:
 - Dissolve Piperazin-2-one (10 eq) in 1 mL of DMSO/DMF (1:1). Note: Pure DMF often fails to dissolve the lactam at high concentrations.
 - Add DIEA (12 eq).[\[1\]](#)
 - Add mixture to the bromoacetylated resin.
 - Heat: Shake at 60°C for 4 hours or RT overnight. Steric hindrance at the N1 position requires thermal energy.
 - Wash: 5x DMF, 3x MeOH, 3x DCM.[\[1\]](#)
- Cleavage & Analysis:
 - Cleave with TFA/TIS/H₂O (95:2.5:2.[\[1\]](#)5) for 2 hours.
 - Precipitate in cold diethyl ether.
 - Expected Mass: For Rink Amide, the cleaved product is **2-(2-oxopiperazin-1-yl)acetamide** (
, MW: 157.17 Da).[\[1\]](#)

Method B: Divergent On-Resin Assembly

Best for: Creating libraries where the N4 position varies (e.g., N4-Benzyl, N4-Alkyl).[\[1\]](#)

Concept: This method builds the ring in situ using an N-alkylation followed by cyclization strategy, often referred to as the "Post-Translational" cyclization.

Step-by-Step Procedure:

- Reductive Alkylation (Introduction of N-Substituent):
 - Start with Resin-bound amine (Resin-NH₂).[\[1\]](#)

- Treat with Glyoxylic Acid (5 eq) in 1% AcOH/DMF for 1 hour to form the imine.
- Wash 3x DMF.[\[1\]](#)
- Add NaBH₃CN (5 eq) in DMF/AcOH (99:1) for 2 hours.
- Result: Resin-NH-CH₂-COOH (Resin-bound Glycine).[\[1\]](#)[\[2\]](#)
- Correction: To get the N-substituted piperazine, we usually start with a resin-bound amino acid, acylate with bromoacetic acid, then react with a primary amine (Sub-monomer protocol), then cyclize.[\[1\]](#)
- Revised Robust Protocol (Zuckermann/Golebiowski Hybrid):
 1. Bromoacetylation: (As in Method A). Result: Resin-NH-CO-CH₂-Br.[\[1\]](#)
 2. Amine Displacement: React with an N-substituted ethylenediamine (e.g., N-Benzyl-ethylenediamine) (10 eq) in DMSO/DMF at RT for 2 hours.
 - Result: Resin-NH-CO-CH₂-NH(Bn)-CH₂-CH₂-NH₂.[\[1\]](#)
 3. Cyclization (The Critical Step):
 - The intermediate now has a secondary amine and a primary amine.[\[1\]](#) To form the piperazinone, we need to introduce a carbonyl bridge or close the ring.[\[1\]](#)
 - Route: React with Oxalyl Chloride? No, that makes a diketo-piperazine.[\[1\]](#)
 - Correct Route: The "Sub-monomer" method usually makes peptoids. To make piperazinones, use 1,2-dibromoethane (difficult) or Chloroacetyl chloride followed by base.[\[1\]](#)
 - Protocol:
 - Acylate the primary amine of the pendant chain with Chloroacetyl Chloride (5 eq) and DIEA (10 eq) in DCM (1 hour).
 - Result: Resin-NH-CO-CH₂-N(Bn)-CH₂-CH₂-NH-CO-CH₂-Cl.[\[1\]](#)

- Treat with DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) (2 eq) in DMF for 2 hours.
- Mechanism:[1][3][4][5][6][7] The amide nitrogen attacks the chloromethyl group? No, the secondary amine attacks.[1]
- Actually, the most proven route for this specific scaffold is the N-Acyliminium Ion Cyclization or simply using Fmoc-3-oxopiperazine-1-acetic acid as a building block.
[1]
- Recommendation for High Reliability: If Method A is not suitable, synthesize the building block in solution first, protect N4 with Fmoc/Boc, and couple it as a standard amino acid.
[1]

Quality Control & Troubleshooting

Issue	Probable Cause	Solution
Incomplete Coupling (Step 2)	Steric hindrance or aggregation.[1]	Use microwave irradiation (75°C, 10 min) for the displacement step.[1] Switch solvent to NMP.[1]
Low Solubility of Piperazinone	High polarity of the lactam.	Add 10-20% DMSO to the coupling mixture. Sonicate before addition.
Racemization	Not applicable for Gly-based linkers, but relevant if chiral AA used.[1]	Use DIC/Oxyma Pure for activation if chiral centers are present nearby.[1]
Cross-linking	Bis-alkylation of the amine.	Ensure a large excess (10-20 eq) of the diamine/piperazinone is used to favor mono-substitution.[1]

Validation Data (Simulated):

- LC-MS: Peak at
(for the acetamide cleavage product).[1]

- NMR (

): Diagnostic singlets for the N1-methylene (

ppm) and the lactam ring protons.

References

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